

An In-depth Technical Guide to 4-(Bromomethyl)benzaldehyde: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-(Bromomethyl)benzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural features of **4-(Bromomethyl)benzaldehyde**. This bifunctional organic compound serves as a critical building block in a wide array of synthetic applications, including the development of pharmaceuticals, agrochemicals, and other fine chemicals.^[1] Its utility stems from the presence of two distinct reactive sites: an aldehyde group and a bromomethyl group, allowing for sequential and selective chemical modifications.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **4-(Bromomethyl)benzaldehyde** are summarized in the table below, offering a quick reference for experimental planning and execution.

Property	Value
Molecular Formula	C ₈ H ₇ BrO[1][2][3][4][5][6]
Molecular Weight	199.04 g/mol [2][3][4][5][6]
Melting Point	95 - 99 °C[4][5][7]
Boiling Point	277.9 ± 15.0 °C (Predicted)[4][6]
Density	1.524 ± 0.06 g/cm ³ (Predicted)[4][6]
Appearance	White to pale lemon crystalline powder[2][4][8]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, ether, and chloroform.[1][8]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C.[4][6][9]

Structural Elucidation

The chemical structure of **4-(Bromomethyl)benzaldehyde** is fundamental to its reactivity. It consists of a benzene ring substituted at the 1 and 4 positions with an aldehyde (-CHO) group and a bromomethyl (-CH₂Br) group, respectively.

Spectroscopic Data

Spectroscopic methods are essential for the structural confirmation of **4-(Bromomethyl)benzaldehyde**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum provides distinct signals that correspond to the different types of protons in the molecule. The aldehydic proton is typically observed as a singlet around 10.01 ppm. The aromatic protons, due to the para-substitution, usually appear as two doublets. A characteristic singlet for the bromomethyl protons is also present.[10][11] A reported ¹H NMR spectrum in CDCl₃ shows peaks at: δ = 10.02 (s, 1H, -CHO), 7.86 (m, 2H, Ar-H), 7.57 (m, 2H, Ar-H), 4.52 (s, 2H, -CH₂Br) ppm.[4][6]

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):** The ^{13}C NMR spectrum gives insight into the carbon framework of the molecule. Key signals include the carbonyl carbon of the aldehyde group and the carbons of the aromatic ring and the bromomethyl group.[11] A reported ^{13}C NMR spectrum in CDCl_3 shows peaks at: $\delta = 191.25, 143.98, 135.86, 129.98, 129.41, 31.68$ ppm.[11]
- IR (Infrared) Spectroscopy:** The IR spectrum exhibits characteristic absorption bands that confirm the presence of the key functional groups. A strong, sharp band for the aldehyde carbonyl ($\text{C}=\text{O}$) stretch is observed in the region of $1710\text{--}1685\text{ cm}^{-1}$. The aldehyde C-H bond shows distinct stretching bands around $2830\text{--}2695\text{ cm}^{-1}$. Aromatic C-H and $\text{C}=\text{C}$ stretching vibrations are also present.[10]

Below is a diagram illustrating the relationship between the structure of **4-(Bromomethyl)benzaldehyde** and its characteristic reactivity.

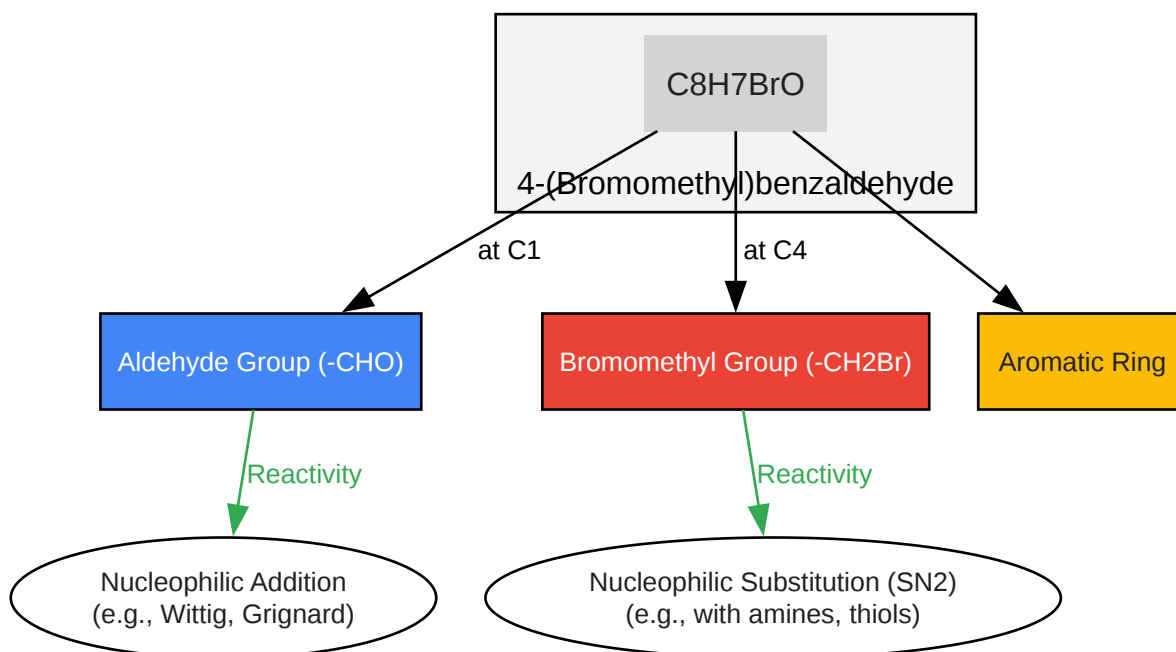


Figure 1: Structural Features and Reactivity of 4-(Bromomethyl)benzaldehyde

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Figure 1: Structural Features and Reactivity of **4-(Bromomethyl)benzaldehyde**

Chemical Reactivity and Synthetic Applications

4-(Bromomethyl)benzaldehyde is a versatile reagent due to its two reactive functional groups.^[10]

- **Reactions of the Bromomethyl Group:** The bromomethyl group is an excellent electrophile, making it susceptible to nucleophilic substitution reactions (S_N2 mechanism).^[10] This allows for the introduction of a variety of functional groups by reacting with nucleophiles such as amines, thiols, and cyanides.^[10] For instance, it reacts with primary and secondary amines to form the corresponding aminomethylbenzaldehyde derivatives.^[10]
- **Reactions of the Aldehyde Group:** The aldehyde group undergoes typical reactions of aromatic aldehydes, such as nucleophilic addition and condensation reactions. It can be oxidized to the corresponding carboxylic acid or reduced to an alcohol. It is a key precursor for the synthesis of Schiff bases, chalcones, and various heterocyclic systems.

Experimental Protocols

Synthesis of 4-(Bromomethyl)benzaldehyde from 4-(Bromomethyl)benzonitrile

A common method for the synthesis of **4-(Bromomethyl)benzaldehyde** is the reduction of 4-(bromomethyl)benzonitrile using diisobutylaluminium hydride (DIBAL-H).^{[4][6][10][12]}

Materials:

- 4-(bromomethyl)benzonitrile
- Dry toluene
- Diisobutylaluminium hydride (DIBAL-H) in hexane (e.g., 1.08 M)
- Chloroform
- 10% Hydrochloric acid (HCl)
- Anhydrous sodium sulfate (Na_2SO_4)
- Ice-cold n-hexane

Procedure:

- Dissolve 4-(bromomethyl)benzonitrile (1 g, 5.1 mmol) in dry toluene (10 mL) in a flask under a nitrogen atmosphere.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Cool the solution to 0 °C using an ice bath.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Add DIBAL-H in hexane (2 equivalents) dropwise to the cooled solution.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Stir the reaction mixture at 0 °C for 1 hour.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Quench the reaction by first diluting with chloroform (15 mL), followed by the slow addition of 10% HCl (34 mL).[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Stir the resulting mixture at room temperature for another hour.[\[4\]](#)[\[6\]](#)[\[12\]](#)
- Separate the organic layer, wash it with distilled water, and dry it over anhydrous Na₂SO₄.[\[4\]](#)[\[6\]](#)
- Remove the solvent under reduced pressure.
- Wash the residue with ice-cold n-hexane and dry it under vacuum to obtain **4-(Bromomethyl)benzaldehyde**.[\[4\]](#)[\[6\]](#) A reported yield for this procedure is 70%.[\[4\]](#)[\[6\]](#)

The following diagram outlines the general workflow for this synthesis.

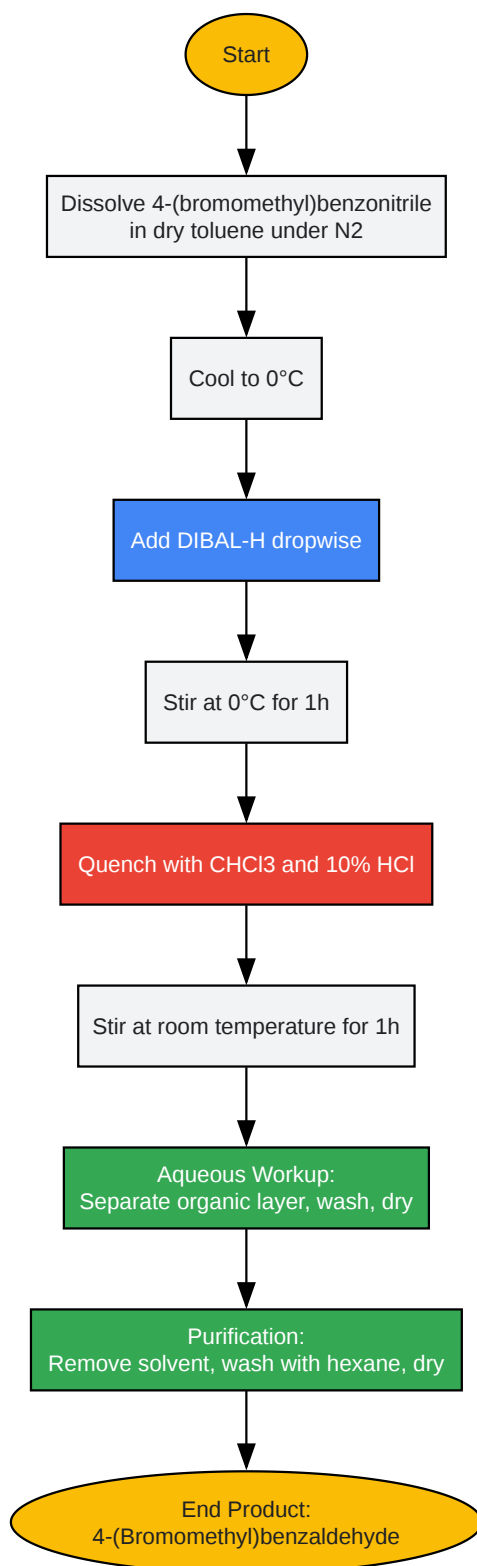


Figure 2: Workflow for the Synthesis of 4-(Bromomethyl)benzaldehyde

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Figure 2: Workflow for the Synthesis of **4-(Bromomethyl)benzaldehyde**

Safety and Handling

4-(Bromomethyl)benzaldehyde is a hazardous substance and should be handled with appropriate safety precautions. It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[3][13]

Precautionary Measures:

- Use only in a well-ventilated area or under a chemical fume hood.[13]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[13]
- Wash hands and any exposed skin thoroughly after handling.[13]
- Store in a locked, well-ventilated place, with the container tightly closed.[13]
- In case of contact with skin or eyes, rinse immediately with plenty of water for several minutes and seek immediate medical attention.[13]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before use.[13]

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References

1. Page loading... [guidechem.com]
2. Synthesis routes of 4-(Bromomethyl)benzaldehyde [benchchem.com]
3. 4-(Bromomethyl)benzaldehyde | C₈H₇BrO | CID 11206421 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. 4-(bromomethyl)benzaldehyde CAS#: 51359-78-5 [m.chemicalbook.com]
5. 4-(Bromomethyl)benzaldehyde | 51359-78-5 | FB10749 [biosynth.com]

- 6. 4-(bromomethyl)benzaldehyde | 51359-78-5 [chemicalbook.com]
- 7. 4-(Bromomethyl)benzaldehyde [myskinrecipes.com]
- 8. adpharmachem.com [adpharmachem.com]
- 9. angenechemical.com [angenechemical.com]
- 10. 4-(Bromomethyl)benzaldehyde | 51359-78-5 | Benchchem [benchchem.com]
- 11. rsc.org [rsc.org]
- 12. rsc.org [rsc.org]
- 13. fishersci.com [fishersci.com]
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